

Safety and handling precautions for 3-Ethylphenylboronic acid

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Compound of Interest

Compound Name: *3-Ethylphenylboronic acid*

Cat. No.: *B1591091*

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An In-Depth Technical Guide to the Safe Handling and Management of **3-Ethylphenylboronic Acid**

For researchers and professionals in the fields of chemistry and drug development, the utility of arylboronic acids as reagents, particularly in cross-coupling reactions, is well-established. However, their safe and effective use hinges on a thorough understanding of their potential hazards and the implementation of rigorous handling protocols. This guide provides a comprehensive overview of the safety precautions, handling procedures, and emergency responses pertinent to **3-Ethylphenylboronic acid**, grounded in established safety data and best laboratory practices.

Chemical Identity and Physical Properties

3-Ethylphenylboronic acid is an organic compound that requires careful handling due to its specific chemical properties and potential reactivity. A clear understanding of its physical characteristics is the first step in a robust safety assessment.

Property	Value	Source
Chemical Name	3-Ethylphenylboronic acid	
CAS Number	90555-65-0	
Molecular Formula	C ₈ H ₁₁ BO ₂	
Molecular Weight	149.98 g/mol	
Appearance	Solid	
Melting Point	130 - 132 °C (for 4-isomer)	[1] [2]

Note: Data for the 4-ethyl isomer is often used as a close surrogate for the 3-ethyl isomer due to structural similarity.

Hazard Identification and Risk Assessment

According to the Globally Harmonized System (GHS), **3-Ethylphenylboronic acid** is classified with specific hazards that necessitate careful handling. The primary risks are associated with irritation to the skin, eyes, and respiratory system.[\[3\]](#)[\[4\]](#)

Hazard Class	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed

GHS Pictogram: GHS07 (Exclamation Mark) Signal Word: Warning

Causality of Hazards:

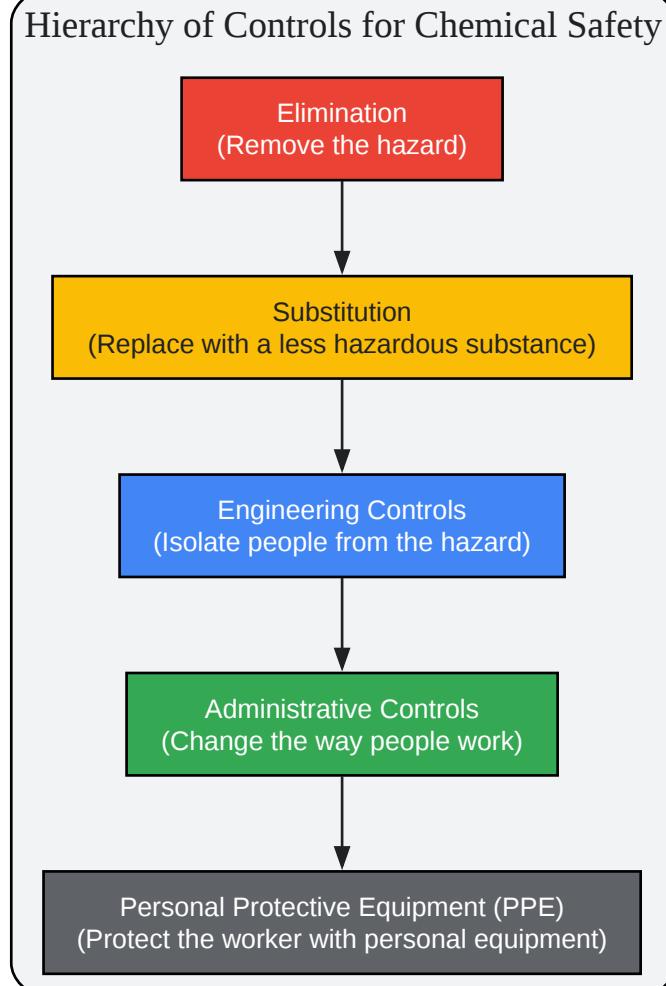
- Irritation: Like many boronic acids, **3-Ethylphenylboronic acid** can act as an irritant upon direct contact. As a fine powder, it poses a significant inhalation risk, potentially leading to irritation of the nasal passages and throat.[1][2] Its crystalline nature can cause mechanical irritation to the eyes, which can be exacerbated by its chemical properties.
- Reactivity: This compound is incompatible with strong oxidizing agents and strong acids.[1] Boronic acids can also be sensitive to moisture and may undergo dehydration to form their corresponding boroxine anhydrides.[5]
- Combustion Hazards: In the event of a fire, hazardous decomposition products such as carbon monoxide (CO), carbon dioxide (CO₂), and oxides of boron can be released.[1][2]

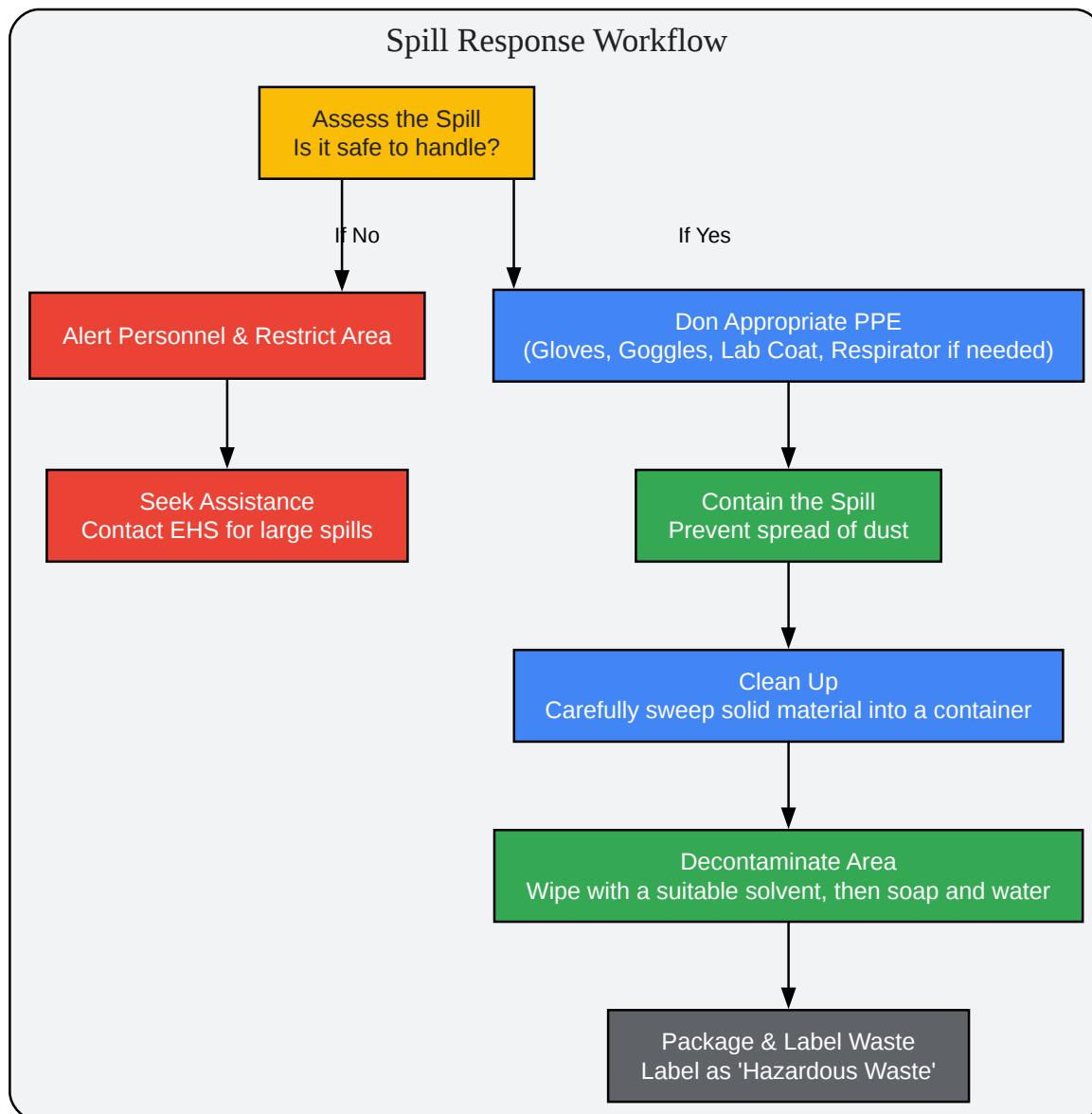
Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, prioritizing engineering and administrative controls over sole reliance on PPE, is crucial for minimizing exposure.

Hierarchy of Controls

The most effective safety strategies involve designing out the hazard. Where this is not possible, a combination of controls should be implemented.





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